

A Comparative Guide to Chloroprene Performance in Elastomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloroprene

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For researchers and materials scientists, selecting the optimal elastomer is a critical decision dictated by the specific performance requirements of the intended application. This guide provides a comprehensive benchmark of **chloroprene** (CR), also known as Neoprene, against other common elastomers: Natural Rubber (NR), Ethylene Propylene Diene Monomer (EPDM), and Nitrile Butadiene Rubber (NBR). The following sections present a detailed comparison of their key physical and chemical properties, supported by standardized experimental data and protocols.

Quantitative Performance Benchmarking

The selection of an elastomer is a balance of properties. **Chloroprene** offers a versatile combination of moderate to excellent performance across a range of demanding conditions. The tables below summarize the typical quantitative performance data for **chloroprene** and its counterparts.

Mechanical Properties

Property	Test Method	Chloroprene (CR)	Natural Rubber (NR)	EPDM	Nitrile Rubber (NBR)
Tensile Strength (MPa)	ASTM D412	10 - 25 ^[1] ^[2]	>20	10 - 20	10 - 25 ^[3]
Elongation at Break (%)	ASTM D412	100 - 800 ^[1]	>600	100 - 600	100 - 600
Hardness (Shore A)	ASTM D2240	40 - 90 ^[1] ^[2]	30 - 90	30 - 90	40 - 95
Tear Resistance	ASTM D624	Good	Very Good	Fair	Fair
Abrasion Resistance	-	Very Good	Excellent	Good to Excellent	Good
Compression Set	ASTM D395	Good	Excellent	Good	Good
Resilience	-	Good	Excellent	Good	Good

Thermal and Environmental Resistance

Property	Test Method	Chloroprene (CR)	Natural Rubber (NR)	EPDM	Nitrile Rubber (NBR)
Operating Temperature (°C)	-	-40 to 120[1] [4]	-50 to 80	-50 to 150	-40 to 120
Heat Aging	ASTM D573	Good	Fair	Very Good	Good
Ozone Resistance	ASTM D1171	Very Good	Poor	Outstanding	Fair
Weather/Sunlight Resistance	-	Excellent[4]	Poor	Outstanding	Poor
Flame Resistance	-	Good	Poor	Poor	Poor

Chemical Resistance

Property	Test Method	Chloroprene (CR)	Natural Rubber (NR)	EPDM	Nitrile Rubber (NBR)
Oil and Gasoline Resistance	ASTM D471	Good	Poor	Poor	Excellent
Aliphatic Hydrocarbons	ASTM D471	Fair to Good	Poor	Poor	Excellent
Aromatic Hydrocarbons	ASTM D471	Poor	Poor	Poor	Poor
Oxygenated Solvents	ASTM D471	Poor	Poor	Good	Poor
Water Absorption	ASTM D471	Good	Very Good	Excellent	Very Good
Dilute Acid Resistance	-	Good	Good	Excellent	Good
Alkali Resistance	-	Excellent	Good	Excellent	Good

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. Below are detailed protocols for key experiments.

ASTM D412: Tensile Properties of Elastomers

This test method determines the tensile properties of vulcanized rubber and thermoplastic elastomers.^[5]

- **Specimen Preparation:** Dumbbell-shaped specimens are die-cut from a cured rubber sheet. The thickness of the narrow section is measured precisely at three points, and the median

value is used.

- Procedure:
 - The specimen is mounted into the grips of a tensile testing machine.
 - A constant rate of extension (typically 500 ± 50 mm/min) is applied to the specimen until it ruptures.[\[5\]](#)
 - The force and elongation are continuously recorded throughout the test.
- Key Properties Measured:
 - Tensile Strength: The maximum stress applied to the specimen before it breaks.
 - Ultimate Elongation: The maximum extension of the specimen at the point of rupture, expressed as a percentage of its original length.
 - Modulus: The stress at a specific elongation.

ASTM D2240: Durometer Hardness

This method measures the indentation hardness of rubber and soft plastics using a durometer.
[\[4\]](#)[\[6\]](#)

- Apparatus: A durometer with a specific indenter shape (e.g., Shore A for softer elastomers).
- Procedure:
 - The test specimen is placed on a hard, flat surface. The specimen should be at least 6 mm thick.[\[7\]](#)
 - The durometer is pressed firmly and vertically onto the specimen surface, ensuring the presser foot is in full contact.
 - The hardness reading is taken within one second of firm contact.[\[7\]](#)[\[8\]](#)
- Output: A dimensionless value on a scale of 0 to 100, where higher numbers indicate greater hardness.

ASTM D395: Compression Set

This test evaluates the ability of an elastomer to retain its elastic properties after prolonged compressive stress.[\[5\]](#)[\[9\]](#)

- Specimen: A cylindrical disk of a specified diameter and thickness.
- Procedure (Method B - Constant Deflection):
 - The initial thickness of the specimen is measured.
 - The specimen is placed in a compression device and compressed to a specified percentage of its original height (commonly 25%).
 - The compressed specimen is aged in an oven at a specific temperature for a set duration (e.g., 22 hours at 70°C).[\[9\]](#)
 - After aging, the specimen is removed from the device and allowed to cool at room temperature for 30 minutes before the final thickness is measured.[\[9\]](#)[\[10\]](#)
- Calculation: The compression set is expressed as a percentage of the original deflection. A lower percentage indicates better resistance to permanent deformation.

ASTM D573: Deterioration in an Air Oven (Heat Resistance)

This test assesses the changes in physical properties of rubber after exposure to elevated temperatures.[\[11\]](#)[\[12\]](#)

- Procedure:
 - Tensile strength, elongation, and hardness are measured on unaged specimens.
 - A set of specimens is placed in a circulating air oven at a specified temperature for a defined period (e.g., 70 hours at 100°C).[\[11\]](#)[\[12\]](#)
 - After aging, the specimens are removed, cooled to room temperature, and their tensile strength, elongation, and hardness are re-measured.

- Analysis: The percentage change in these properties is calculated to determine the material's heat resistance.

ASTM D1171: Surface Ozone Cracking

This method evaluates the resistance of rubber to cracking when exposed to ozone.[13][14]

- Specimen: Triangular cross-section specimens are used.[15]
- Procedure:
 - The specimens are mounted in a strained condition around a circular mandrel.[15]
 - The mounted specimens are placed in an ozone test chamber with a controlled ozone concentration (e.g., 50 pphm), temperature, and humidity for a specified duration.[14]
 - The specimens are periodically examined for the appearance and severity of cracks under 2x magnification.
- Rating: The degree of cracking is rated against a standard scale.

ASTM D471: Effect of Liquids (Oil Resistance)

This test measures the ability of rubber to withstand the effects of immersion in liquids.[16][17]

- Procedure:
 - The initial mass, volume, and physical properties (e.g., hardness, tensile strength) of the test specimens are measured.
 - The specimens are immersed in the test liquid (e.g., ASTM Oil No. 3) in a closed container at a specified temperature for a set time (e.g., 70 hours at 100°C).
 - After immersion, the specimens are removed, blotted dry, and their final mass and volume are measured. Physical properties are also re-tested after drying.
- Evaluation: The percentage change in mass, volume, and physical properties are calculated to determine the material's resistance to the liquid.

Visualizing Workflows and Relationships

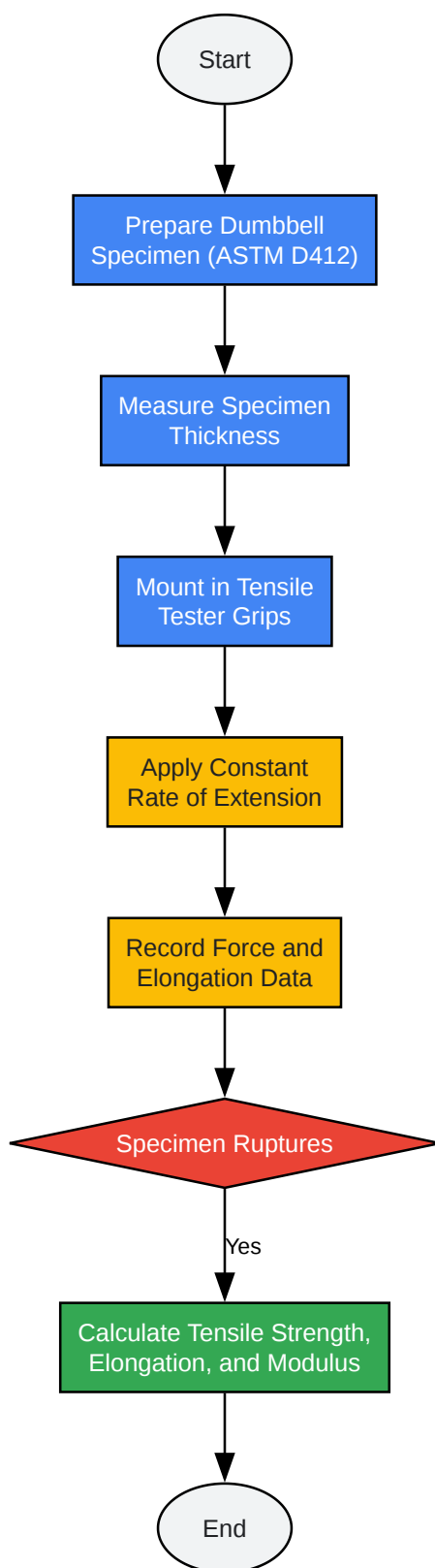
Elastomer Selection Workflow

The following diagram illustrates a logical workflow for selecting an appropriate elastomer based on key performance criteria, highlighting the balanced properties of **chloroprene**.

Caption: Elastomer selection decision tree.

Experimental Workflow for Tensile Testing (ASTM D412)

This diagram outlines the key steps involved in performing a standard tensile test on an elastomer sample.



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Caption: ASTM D412 tensile testing workflow.

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- To cite this document: BenchChem. [A Comparative Guide to Chloroprene Performance in Elastomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3431430#benchmarking-chloroprene-performance-in-elastomers]

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